

Erbium and Its Isotopes: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Erbium*

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Abstract

Erbium (Er), a lanthanide series element with atomic number 68, possesses a unique combination of physical, chemical, and nuclear properties that have positioned it as a critical material in a diverse range of high-technology applications. This guide provides an in-depth overview of the fundamental characteristics of **erbium** and its isotopes, with a focus on data relevant to research, scientific exploration, and the development of novel pharmaceuticals. The information is presented to facilitate a comprehensive understanding of this versatile rare earth element.

Core Properties of Erbium

Erbium is a silvery-white, malleable metal that is relatively stable in air.^{[1][2]} Its trivalent ion, Er^{3+} , is notable for its characteristic pink color in salts and solutions.^{[1][3]} The element was first identified in 1843 by Carl Gustaf Mosander in Ytterby, Sweden, a town that lent its name to several rare earth elements.^{[4][5]}

Physical and Atomic Characteristics

The fundamental physical and atomic properties of **erbium** are summarized in the table below, providing a quantitative basis for its application in various scientific and technological fields.

Property	Value	References
Atomic Number	68	[2][6]
Atomic Weight	167.259 u	[4][6]
Electron Configuration	[Xe] 4f ¹² 6s ²	[2][7]
Common Oxidation State	+3	[7][8]
Melting Point	1529 °C (1802 K)	[7][8]
Boiling Point	2868 °C (3141 K)	[1][7]
Density	9.066 g/cm ³	[1][7]
Crystal Structure	Hexagonal Close-Packed (hcp)	[1][9]

Chemical Reactivity

Erbium exhibits reactivity typical of the lanthanide series. It slowly tarnishes in moist air, forming **erbium**(III) oxide (Er₂O₃).[1][10] The metal reacts slowly with cold water and more readily with hot water to produce **erbium** hydroxide (Er(OH)₃) and hydrogen gas.[1] **Erbium** dissolves in dilute acids, a characteristic reaction for electropositive metals.[7]

Isotopes of Erbium

Erbium possesses a range of stable and radioactive isotopes, each with distinct nuclear properties. The naturally occurring isotopes are all stable. A comprehensive list of the most significant **erbium** isotopes is provided below, detailing their natural abundance, half-lives, and primary decay modes.

Stable Isotopes

Isotope	Natural Abundance (%)
¹⁶² Er	0.139
¹⁶⁴ Er	1.601
¹⁶⁶ Er	33.503
¹⁶⁷ Er	22.869
¹⁶⁸ Er	26.978
¹⁷⁰ Er	14.910

References for all stable isotope abundances:[\[1\]](#)[\[7\]](#)

Key Radioisotopes

Isotope	Half-Life	Primary Decay Mode
¹⁶⁰ Er	28.58 hours	Electron Capture (EC)
¹⁶⁵ Er	10.36 hours	Electron Capture (EC)
¹⁶⁹ Er	9.4 days	Beta Decay (β^-)
¹⁷¹ Er	7.516 hours	Beta Decay (β^-)
¹⁷² Er	49.3 hours	Beta Decay (β^-)

References for all radioisotope data:[\[1\]](#)[\[11\]](#)

Experimental Methodologies

The determination of the fundamental properties of **erbium** and its isotopes relies on a suite of sophisticated analytical techniques. While specific experimental protocols are often proprietary or detailed in specialized literature, the general methodologies are well-established.

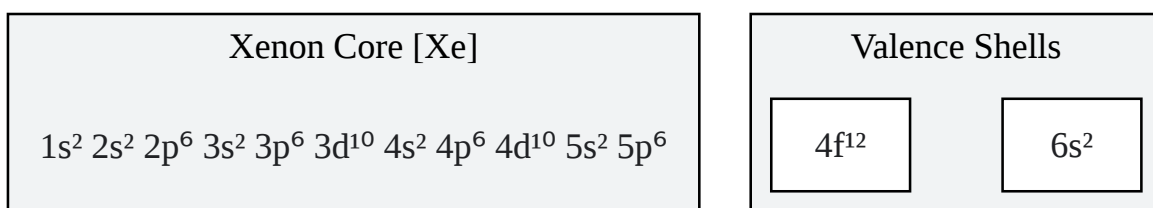
- **Mass Spectrometry:** Techniques such as Inductively Coupled Plasma Mass Spectrometry (ICP-MS) and Thermal Ionization Mass Spectrometry (TIMS) are pivotal for determining the atomic weight and isotopic abundances of **erbium** with high precision.

- X-ray Diffraction (XRD): The hexagonal close-packed crystal structure of **erbium** is determined using X-ray diffraction analysis of a pure, crystalline sample.
- Calorimetry: The melting and boiling points, as well as other thermodynamic data, are measured using various calorimetric techniques, which involve precise measurement of heat flow into and out of a sample.
- Spectroscopy: The electron configuration is deduced from the analysis of atomic emission and absorption spectra.
- Radiation Detection: The half-lives and decay modes of radioactive isotopes are characterized using radiation detectors, such as Geiger-Müller counters, scintillation detectors, and semiconductor detectors, to measure the type and rate of emitted radiation over time.

Visualizing Core Concepts

Electronic Configuration of Erbium

The arrangement of electrons in an atom dictates its chemical behavior. The following diagram illustrates the electronic configuration of an **erbium** atom.

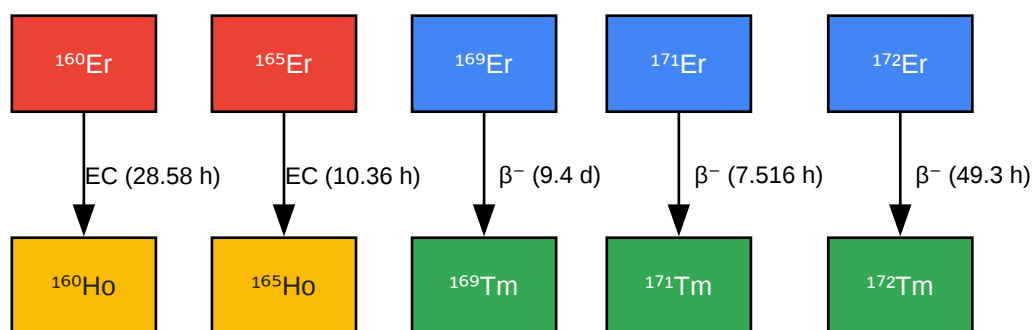


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Erbium's electronic configuration, showing the Xenon core and valence electrons.

Decay Pathways of Key Erbium Radioisotopes

Understanding the decay characteristics of radioisotopes is crucial for applications in nuclear medicine and as tracers. The diagram below depicts the primary decay modes for notable radioactive **erbium** isotopes.



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References

- 1. Erbium - Wikipedia [en.wikipedia.org]
- 2. Erbium Facts—Er Element Properties [thoughtco.com]
- 3. Erbium | Rare Earth Compounds – ProChem, Inc. [prochemonline.com]
- 4. Atomic Weight of Erbium | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 5. materials.gelsonluz.com [materials.gelsonluz.com]
- 6. Erbium | Er | CID 23980 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Erbium | Uses, Properties, & Facts | Britannica [britannica.com]
- 8. study.com [study.com]
- 9. WebElements Periodic Table » Erbium » the essentials [webelements.com]
- 10. Erbium Element Properties and Information - Chemical Engineering World [chemicalengineeringworld.com]
- 11. Isotopes_of_erbium [chemeurope.com]
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